

Spectral Characteristics of C.I. Reactive Red 124: A Technical Overview

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Compound of Interest

Compound Name: *Reactive red 124*

Cat. No.: *B12382363*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectral properties of the monoazo reactive dye, C.I. **Reactive Red 124**. The document details its chemical identity, expected spectral characteristics based on its class, and the experimental protocols for their determination. This information is crucial for researchers in fields ranging from textile chemistry and environmental science to those utilizing reactive dyes as staining agents or in other specialized applications.

Introduction to C.I. Reactive Red 124

C.I. **Reactive Red 124**, also known by its trade name Drimarene Brilliant Red K-BL, is a synthetic dye belonging to the reactive class. These dyes are characterized by their ability to form covalent bonds with the substrate, typically cellulosic fibers like cotton, leading to high wash fastness. The molecule contains a chromophore responsible for its color and a reactive group that chemically bonds with the hydroxyl groups of the fiber.

Table 1: Chemical and Physical Properties of C.I. **Reactive Red 124**

Property	Value
C.I. Name	Reactive Red 124
CAS Number	72152-49-9
Molecular Formula	C ₂₇ H ₁₄ ClF ₂ N ₅ Na ₄ O ₁₄ S ₄
Molecular Weight	985.1 g/mol
Class	Monoazo

Spectral Properties

The spectral properties of a dye, such as its maximum absorption wavelength (λ_{max}) and molar absorptivity (ϵ), are fundamental to understanding its color, concentration, and interaction with light. While specific, publicly available data for C.I. **Reactive Red 124** is limited, its properties can be inferred from its chemical class and data from similar reactive red dyes.

UV-Visible Absorption Spectrum

Reactive Red 124, as a red dye, is expected to exhibit its primary absorption peak in the visible region of the electromagnetic spectrum, typically between 500 and 550 nm. This absorption of green-blue light results in the perception of its characteristic red color. The exact λ_{max} can be influenced by factors such as solvent polarity, pH, and dye concentration.

Table 2: Expected and Comparative Spectral Data for Reactive Red Dyes

Dye	Expected/Reported λ_{max} (nm)	Molar Absorptivity (ϵ) (L·mol ⁻¹ ·cm ⁻¹)
C.I. Reactive Red 124	~520 - 540 (Estimated)	Not available
C.I. Reactive Red 120	511, 535	Not available
C.I. Reactive Red 195	550	Not available
C.I. Reactive Red 2	515	Not available

Note: The λ_{max} for C.I. **Reactive Red 124** is an educated estimate based on the typical absorption range for similar red reactive dyes. The molar absorptivity for these dyes is often proprietary information.

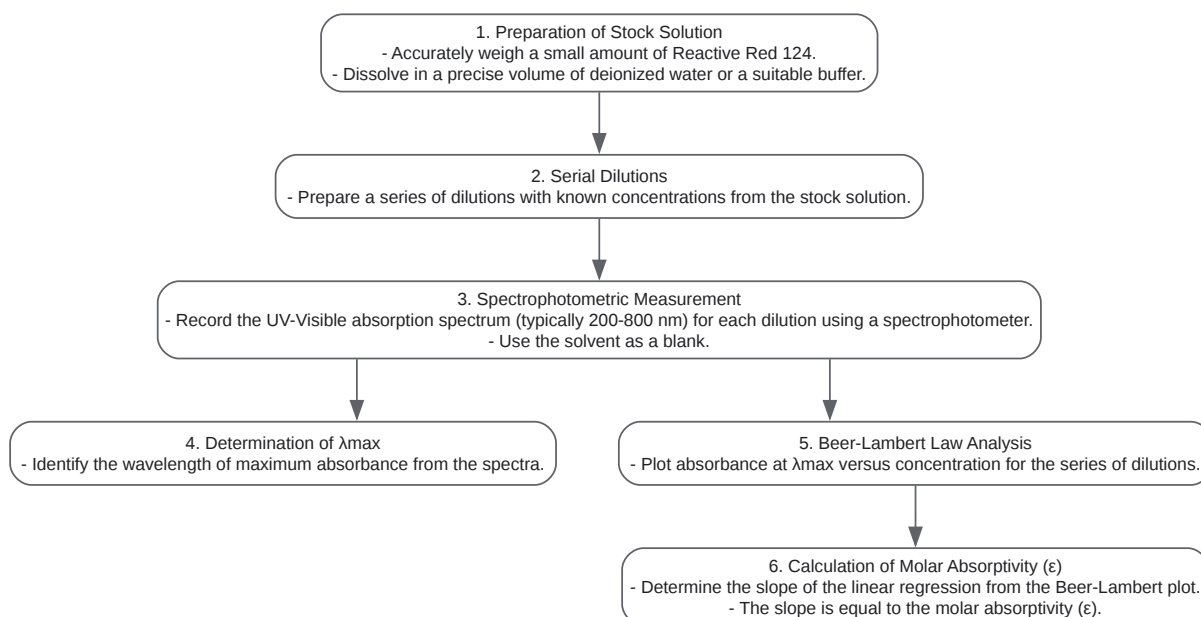
Experimental Protocols

The determination of the spectral properties of reactive dyes is a standard procedure in analytical chemistry and is crucial for quality control and research purposes.

Determination of Maximum Absorption Wavelength (λ_{max}) and Molar Absorptivity (ϵ)

This protocol outlines the standard method for obtaining the UV-Visible absorption spectrum and calculating the molar absorptivity of a reactive dye.

Workflow for Spectral Analysis of Reactive Dyes



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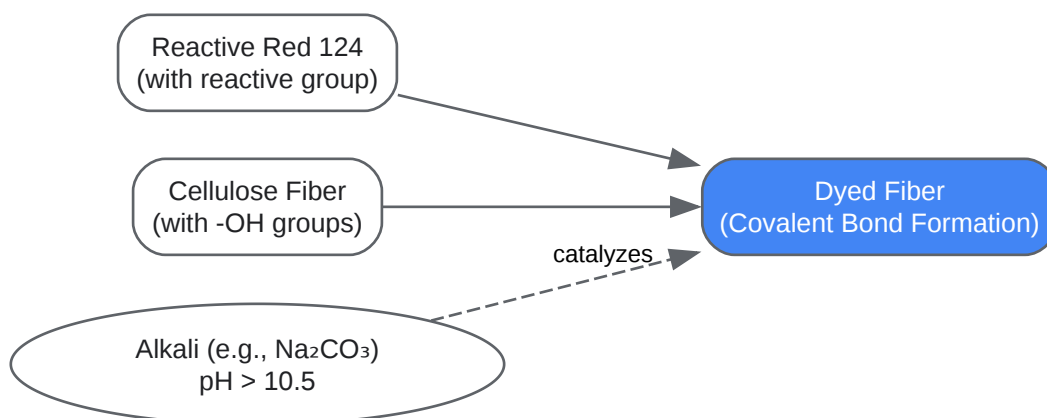
Caption: Workflow for determining λ_{max} and molar absorptivity.

Signaling Pathways and Other Applications

As a textile dye, **Reactive Red 124** is not typically associated with biological signaling pathways in the context of drug development. However, reactive dyes can be used in biological research as stains for visualizing cellular components or as fluorescent probes, depending on their photophysical properties. Any investigation into such applications would require a thorough toxicological and cytological assessment.

The primary logical relationship involving **Reactive Red 124** is its chemical reaction with a substrate, as illustrated below.

Reaction of **Reactive Red 124** with Cellulose



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Caption: Covalent bond formation between **Reactive Red 124** and cellulose.

Conclusion

C.I. **Reactive Red 124** is a valuable dye in the textile industry due to its vibrant color and excellent fastness properties. While specific spectral data in the public domain is scarce, its properties align with those of other monoazo reactive red dyes, with an expected maximum absorption in the 520-540 nm range. The experimental protocols outlined in this guide provide

a clear framework for the precise determination of its spectral characteristics, which is essential for its application in both industrial and research settings. Further research into its potential use in non-textile applications would necessitate a detailed characterization of its photophysical and toxicological properties.

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